

A Comparative Guide to Salicylaldoxime and Dimethylglyoxime for Gravimetric Nickel Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Salicylaldoxime*

Cat. No.: *B6261931*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals: A detailed comparison of two key reagents for the precise quantification of nickel.

The accurate determination of nickel content is crucial in a multitude of scientific disciplines, from materials science and environmental monitoring to the development of pharmaceuticals where nickel may be present as a catalyst or impurity. Gravimetric analysis, a classic and highly precise analytical technique, relies on the selective precipitation of the analyte from a solution. For nickel, two organic precipitants have historically been favored: **salicylaldoxime** and dimethylglyoxime (DMG). This guide provides an in-depth, objective comparison of these two reagents, supported by experimental data and detailed protocols, to aid researchers in selecting the optimal method for their specific analytical needs.

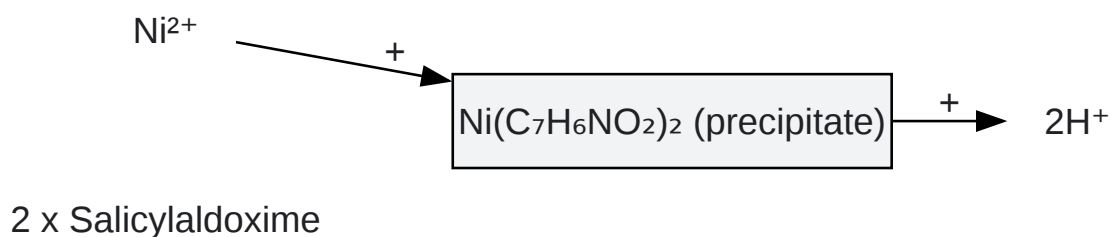
Performance Comparison at a Glance

Parameter	Salicylaldoxime	Dimethylglyoxime (DMG)
Precipitate Formula	$\text{Ni}(\text{C}_7\text{H}_6\text{NO}_2)_2$	$\text{Ni}(\text{C}_4\text{H}_7\text{N}_2\text{O}_2)_2$
Molar Mass of Precipitate	331.00 g/mol	288.91 g/mol
Gravimetric Factor for Ni	0.1773	0.2032
Precipitate Color	Greenish-yellow	Bright red
Optimal pH for Precipitation	3.3	5 - 9
Common Interferences	Iron (III), Copper (II)	Iron (III), Chromium (III), Cobalt (II)
Key Advantages	Can be used for selective precipitation of copper by pH adjustment.	Highly selective for nickel in the specified pH range, especially with masking agents. Forms a well-defined crystalline precipitate.
Key Disadvantages	Less selective for nickel compared to DMG. Iron (III) interference is significant.	The precipitate is bulky, which can make handling and filtration more challenging. Cobalt forms a soluble complex and can interfere if present in high concentrations.

Chemical Reactions and Structures

The reaction of nickel(II) ions with both **salicylaldoxime** and dimethylglyoxime results in the formation of stable, insoluble chelate complexes.

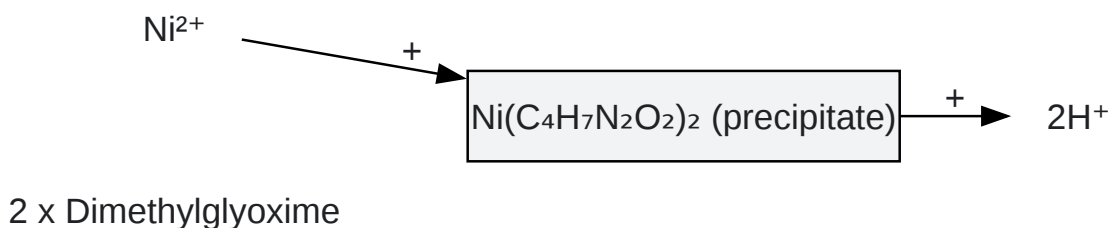
Salicylaldoxime Reaction:



[Click to download full resolution via product page](#)

Nickel(II) reacts with two molecules of **salicylaldoxime**.

Dimethylglyoxime Reaction:



[Click to download full resolution via product page](#)

Nickel(II) reacts with two molecules of dimethylglyoxime.

Experimental Protocols

Below are detailed experimental protocols for the gravimetric determination of nickel using both **salicylaldoxime** and dimethylglyoxime.

Gravimetric Determination of Nickel using Salicylaldoxime

This protocol is based on established chemical principles for the precipitation of nickel salicylaldoximate.

1. Sample Preparation:

- Accurately weigh a sample containing a known amount of nickel and dissolve it in a suitable acid (e.g., dilute nitric acid).
- Dilute the solution to approximately 200 mL with distilled water in a 400 mL beaker.

2. pH Adjustment and Precipitation:

- If copper is present, first precipitate it by adjusting the pH to 2.6 with acetic acid. Filter off the copper salicylaldoximate precipitate.
- To the filtrate (or the initial solution if copper is absent), carefully add a 1% solution of **salicylaldoxime** in ethanol with constant stirring.
- Adjust the pH of the solution to 3.3 by the slow addition of a dilute ammonia solution. The formation of a greenish-yellow precipitate of nickel salicylaldoximate will occur.

3. Digestion of the Precipitate:

- Gently heat the solution with the precipitate to about 60-70 °C for 30 minutes. This process, known as digestion, promotes the formation of larger, more easily filterable crystals.

4. Filtration and Washing:

- Allow the precipitate to cool and settle.
- Filter the precipitate through a pre-weighed sintered glass crucible (porosity 3 or 4).
- Wash the precipitate several times with cold distilled water to remove any soluble impurities.

5. Drying and Weighing:

- Dry the crucible and precipitate in an oven at 110-120 °C to a constant weight.

- Cool the crucible in a desiccator before each weighing.
- The weight of the nickel is calculated from the weight of the $\text{Ni}(\text{C}_7\text{H}_6\text{NO}_2)_2$ precipitate using the gravimetric factor.

Gravimetric Determination of Nickel using Dimethylglyoxime

This is a widely adopted and reliable method for nickel analysis.[\[1\]](#)[\[2\]](#)

1. Sample Preparation:

- Accurately weigh a sample containing nickel and dissolve it in a minimal amount of dilute nitric acid.
- Dilute the solution to about 200 mL with distilled water in a 400 mL beaker.

2. Masking of Interfering Ions:

- If interfering ions such as iron(III) or chromium(III) are present, add a solution of tartaric acid or citric acid to form stable, soluble complexes with these ions, preventing their precipitation.
[\[3\]](#)

3. Precipitation:

- Heat the solution to 60-80 °C.
- Add a 1% alcoholic solution of dimethylglyoxime in slight excess with constant stirring.
- Slowly add dilute ammonia solution dropwise while stirring until the solution is slightly alkaline (pH 7-9). A voluminous, bright red precipitate of nickel dimethylglyoximate will form.

4. Digestion of the Precipitate:

- Digest the precipitate by keeping the solution hot (60-80 °C) for 30-60 minutes. This helps to ensure complete precipitation and improves the filterability of the precipitate.

5. Filtration and Washing:

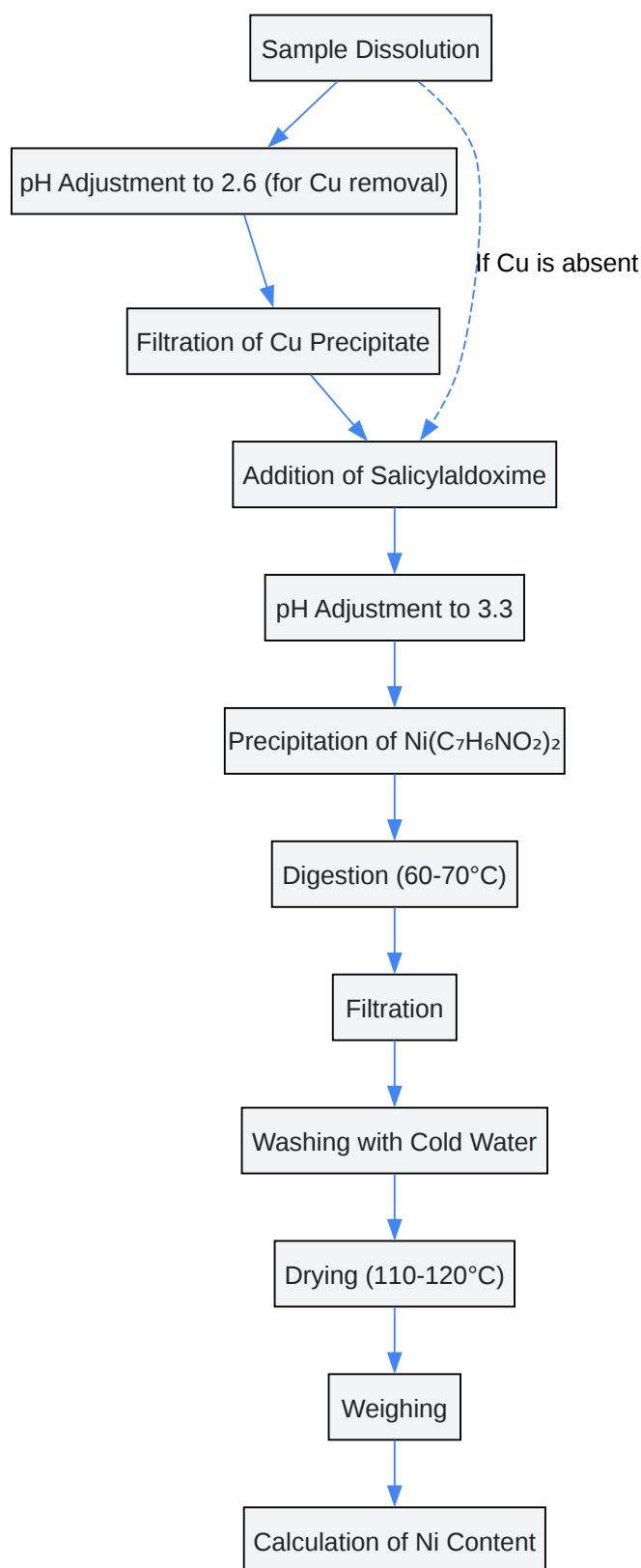
- Allow the solution to cool to room temperature.
- Filter the precipitate through a pre-weighed sintered glass crucible (porosity 3 or 4).
- Wash the precipitate thoroughly with cold distilled water.

6. Drying and Weighing:

- Dry the crucible containing the precipitate in an oven at 110-120 °C to a constant weight.
- Cool the crucible in a desiccator before each weighing.
- Calculate the weight of nickel from the weight of the $\text{Ni}(\text{C}_4\text{H}_7\text{N}_2\text{O}_2)_2$ precipitate using the appropriate gravimetric factor.

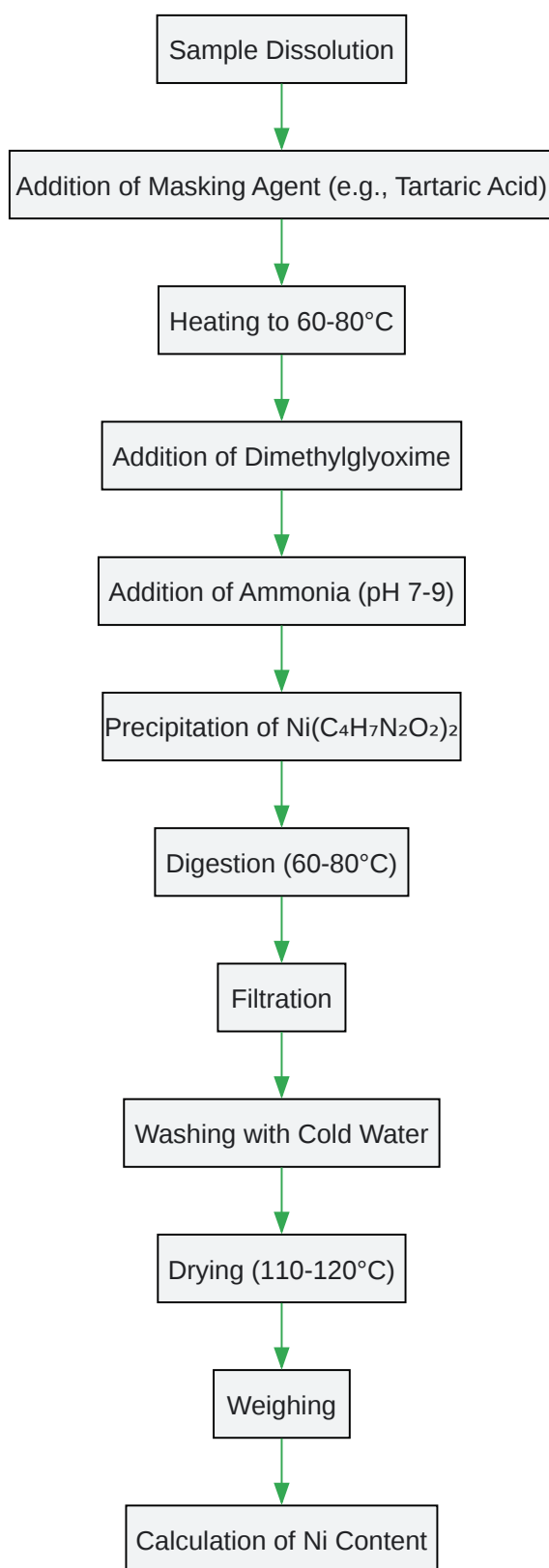
Experimental Workflow Diagrams

The following diagrams illustrate the logical flow of the gravimetric analysis procedures.



[Click to download full resolution via product page](#)

Workflow for Nickel Analysis using **Salicylaldoxime**.



[Click to download full resolution via product page](#)

Workflow for Nickel Analysis using Dimethylglyoxime.

Conclusion

Both **salicylaldoxime** and dimethylglyoxime are effective reagents for the gravimetric determination of nickel. The choice between them hinges on the specific requirements of the analysis.

Dimethylglyoxime is generally the superior choice for routine and high-precision nickel analysis due to its high selectivity in a convenient pH range and the formation of a well-defined crystalline precipitate. The primary drawback is the bulky nature of the precipitate, which necessitates careful handling.

Salicylaldoxime offers the advantage of allowing for the sequential precipitation of copper and nickel by careful pH control. However, it is less selective for nickel, and the interference from iron(III) can be a significant issue that must be addressed.

For researchers and professionals in drug development, where accuracy and reliability are paramount, the dimethylglyoxime method is often preferred. However, in specific analytical scenarios, such as the analysis of copper-nickel alloys, the **salicylaldoxime** method can be a valuable tool. A thorough understanding of the sample matrix and potential interferences is essential for selecting the appropriate reagent and ensuring the accuracy of the results.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. zchoiact.put.poznan.pl [zchoiact.put.poznan.pl]
- 2. people.bu.edu [people.bu.edu]
- 3. chemlab.truman.edu [chemlab.truman.edu]
- To cite this document: BenchChem. [A Comparative Guide to Salicylaldoxime and Dimethylglyoxime for Gravimetric Nickel Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6261931#salicylaldoxime-versus-dimethylglyoxime-for-gravimetric-nickel-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com